Application Note: BGG463 Inhibits CrkL Phosphorylation

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Compound of Interest

Compound Name:	*BGG463*
Cat. No.:	*B15591037*

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Introduction

CrkL (CT10 regulator of kinase-like) is a 39 kDa adaptor protein and a prominent substrate of the BCR-ABL and c-Abl tyrosine kinases.[1][2] The phosphorylation of CrkL on Tyrosine 207 (p-CrkL Tyr207) is a critical event in the signaling cascades initiated by BCR-ABL, a fusion protein associated with chronic myeloid leukemia (CML).[3][4] This phosphorylation event is considered a reliable marker of BCR-ABL kinase activity.[5] **BGG463** is a potent and orally active inhibitor of the c-Abl and BCR-ABL kinases, including the T315I mutant which confers resistance to some first-generation inhibitors.[6][7][8][9][10] This application note provides a detailed protocol for performing a western blot to detect changes in p-CrkL (Tyr207) levels in a BCR-ABL positive cell line upon treatment with **BGG463**.

Signaling Pathway and Experimental Rationale

The BCR-ABL oncoprotein possesses constitutively active tyrosine kinase activity, leading to the phosphorylation of numerous downstream substrates, including the adaptor protein CrkL.[11][12] The phosphorylation of CrkL at Tyr207 creates a docking site for other signaling proteins, thereby activating pathways that contribute to cell proliferation and survival.[13][14]

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BGG463, by inhibiting the kinase activity of BCR-ABL, is expected to decrease the phosphorylation of CrkL at Tyr207. This can be effectively monitored using a phospho-specific antibody in a western blot assay.

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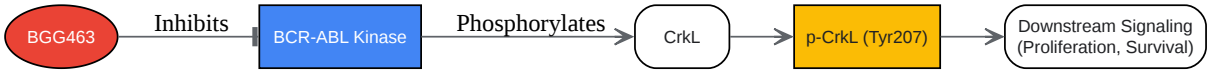

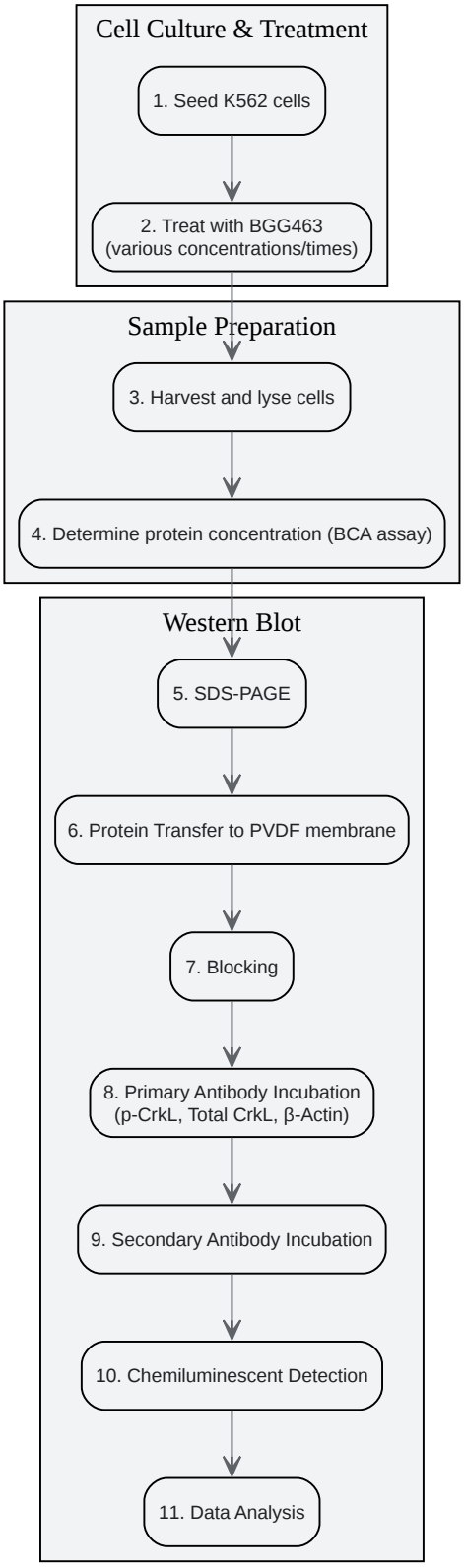

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- To cite this document: BenchChem. [Application Note: BGG463 Inhibits CrkL Phosphorylation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15591037/docs#application-note-bgg463-inhibits-crkl-phosphorylation]

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